

Application Notes and Protocols for IQ-R: A Novel PI3K Inhibitor

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Compound of Interest

Compound Name: IQ-R

Cat. No.: B608124

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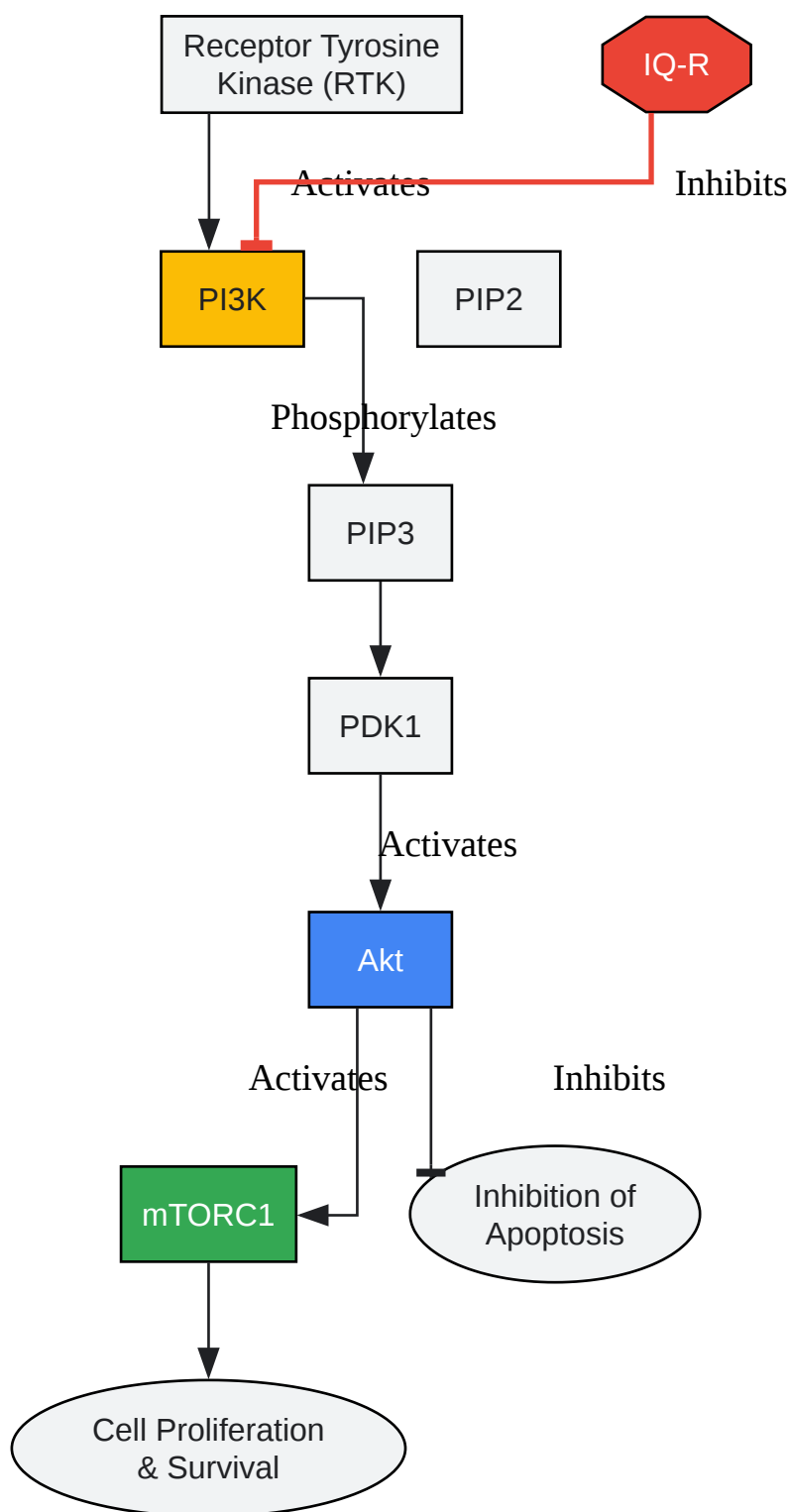
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Introduction

IQ-R is a potent and selective small molecule inhibitor targeting the p110 α subunit of phosphoinositide 3-kinase (PI3K). The PI3K/Akt/mTOR signaling pathway is a critical intracellular cascade that regulates a wide range of cellular processes, including cell growth, proliferation, survival, and metabolism.^{[1][2]} Dysregulation of this pathway is a hallmark of many human cancers, making it a key target for therapeutic intervention. These application notes provide detailed protocols for characterizing the cellular effects of **IQ-R**, enabling researchers to investigate its mechanism of action and therapeutic potential. The following sections detail methods for assessing cell viability, target engagement, and downstream cellular consequences of PI3K inhibition by **IQ-R**.

Signaling Pathway of Interest

The PI3K/Akt/mTOR pathway is a crucial signaling cascade. Upon activation by growth factors, PI3K phosphorylates PIP2 to PIP3, which in turn recruits and activates Akt. Activated Akt then phosphorylates a multitude of downstream targets, including mTOR, which ultimately promotes protein synthesis, cell growth, and survival. **IQ-R** exerts its effect by inhibiting PI3K, thereby blocking these downstream events.

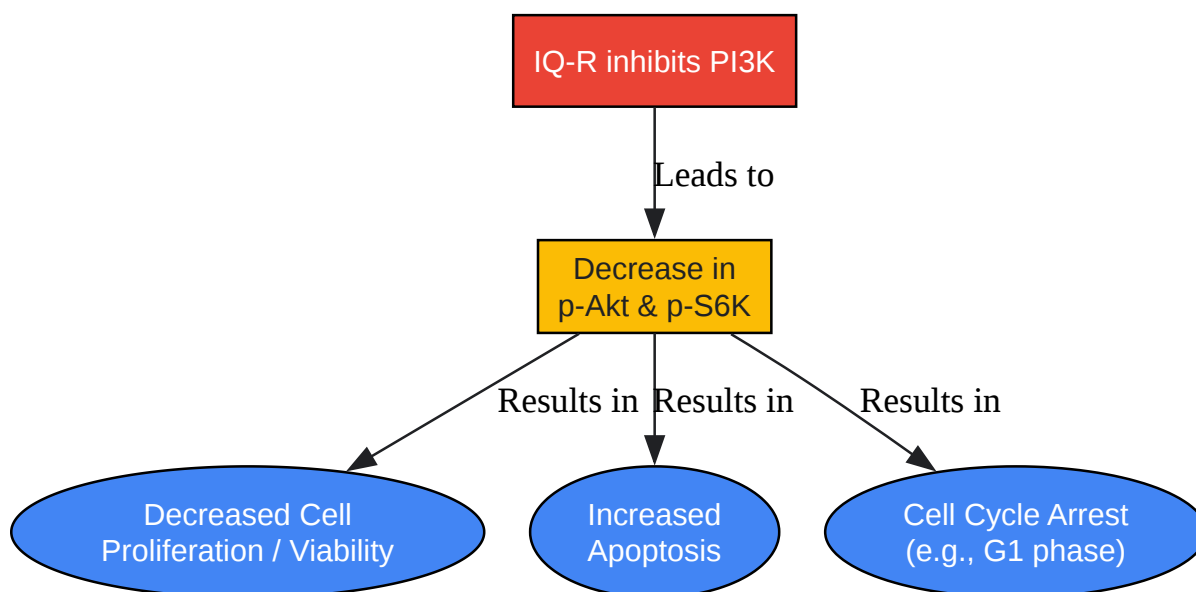
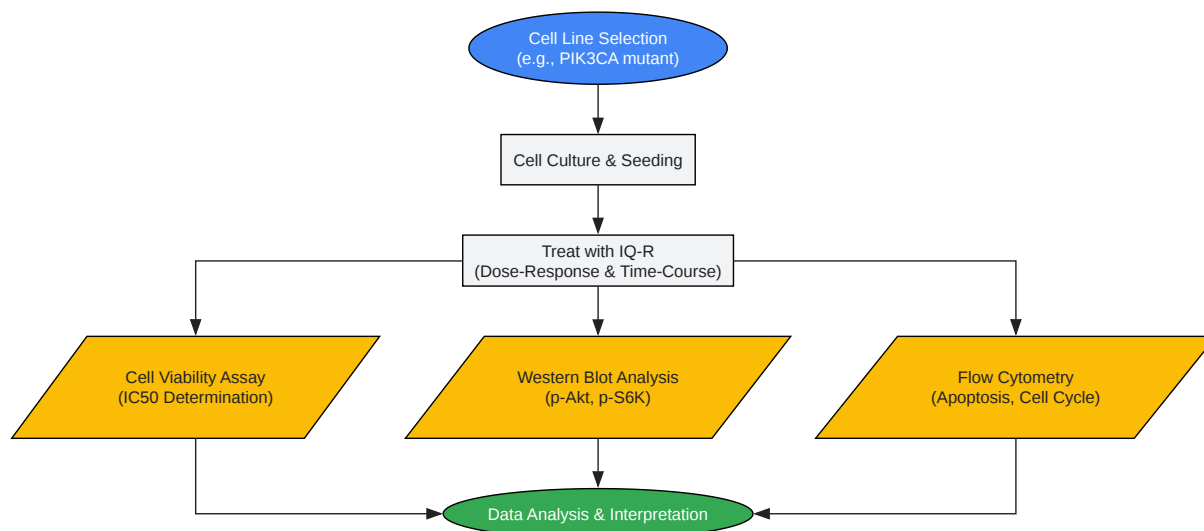


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Caption: PI3K/Akt/mTOR signaling pathway with the inhibitory action of **IQ-R**.

Experimental Characterization Workflow

A systematic approach is essential to characterize the effects of **IQ-R**. The workflow begins with determining the compound's potency in various cell lines, followed by confirming its impact on the intended signaling pathway, and finally, assessing the resulting cellular phenotypes such as apoptosis and cell cycle arrest.



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References

- 1. Pathways of Intracellular Signal Transduction - The Cell - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. Khan Academy [khanacademy.org]
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